

# Sanguirubine: A Technical Guide to its Physicochemical Properties for Advanced Research

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## Compound of Interest

Compound Name: Sanguirubine

Cat. No.: B1198575

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This technical guide provides a comprehensive overview of the physicochemical properties of **Sanguirubine**, a benzophenanthridine alkaloid of interest for its potential therapeutic applications. This document outlines its core chemical and physical characteristics, detailed experimental protocols for its extraction, analysis, and in vitro evaluation, and a summary of its known interactions with key cellular signaling pathways.

## Physicochemical Properties

**Sanguirubine** is a naturally occurring quaternary benzophenanthridine alkaloid found in plants such as *Sanguinaria canadensis*.<sup>[1][2][3]</sup> Its core structure and properties are summarized below.

Property	Data	Source(s)
Molecular Formula	C <sub>22</sub> H <sub>20</sub> NO <sub>5</sub> <sup>+</sup>	[1]
Molecular Weight	378.4 g/mol	[1]
IUPAC Name	3,16,17-trimethoxy-12-methyl-6,8-dioxa-12-azoniapentacyclo[11.8.0.0 <sup>2,10</sup> .0 <sup>5,9</sup> .0 <sup>14,19</sup> ]henicosa-1(13),2,4,9,11,14,16,18,20-nonaene	[1]
CAS Number	55950-33-9	[4]
Appearance	Data for the closely related alkaloid Sanguinarine is a red crystalline solid.	[5]
Melting Point	Data for the closely related alkaloid Sanguinarine is reported to be in the range of 205-215°C.	[5]
Solubility	Soluble in organic solvents such as Dimethyl Sulfoxide (DMSO) and ethanol; sparingly soluble in water.	[6][7]
pKa	No specific data available for Sanguirubine.	

## Experimental Protocols

The following sections provide detailed methodologies for the extraction, purification, quantification, and in vitro analysis of **Sanguirubine**.

### Extraction and Purification from *Sanguinaria canadensis*

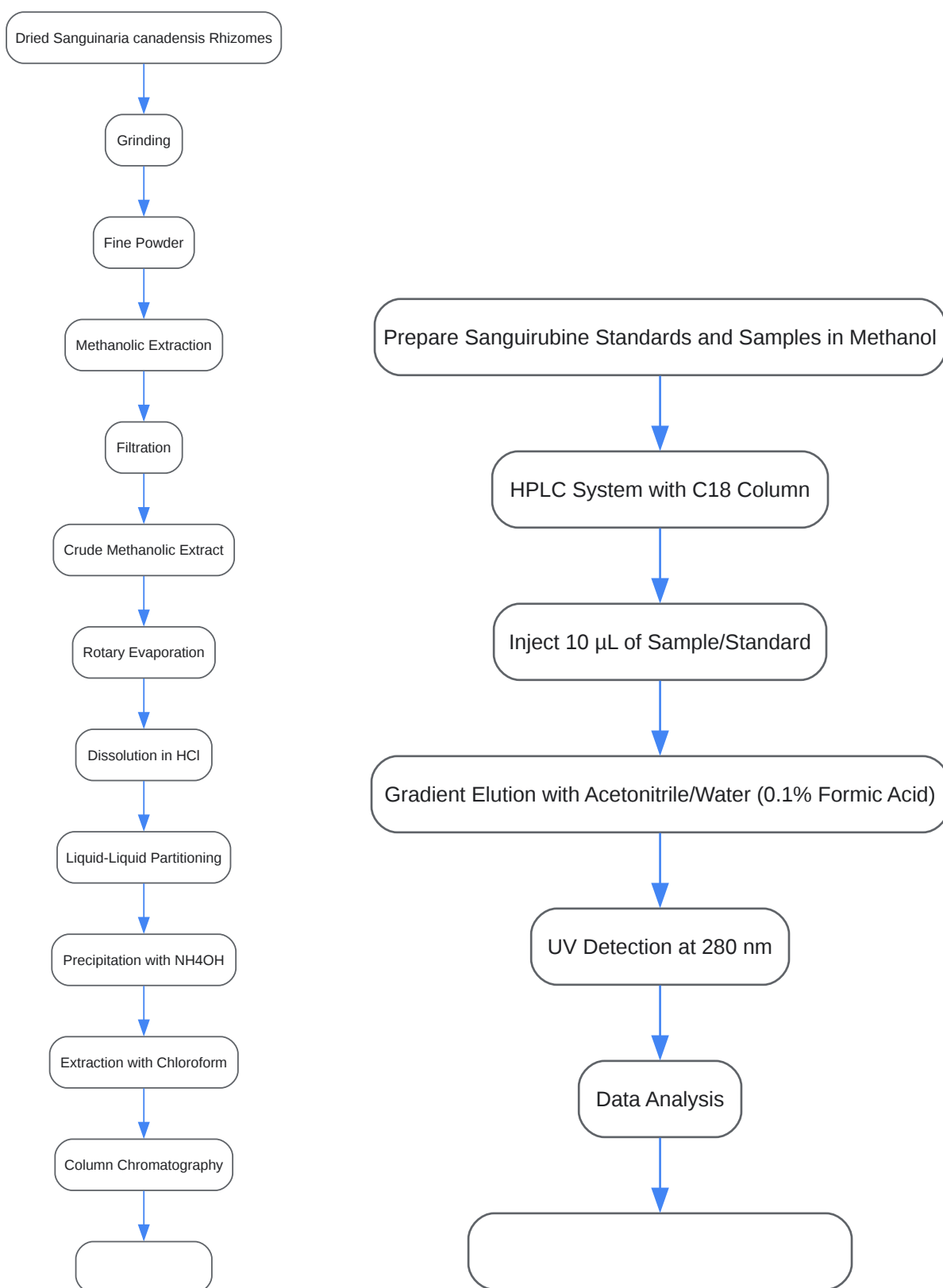
This protocol outlines a general procedure for the extraction and purification of **Sanguirubine** from its natural source.

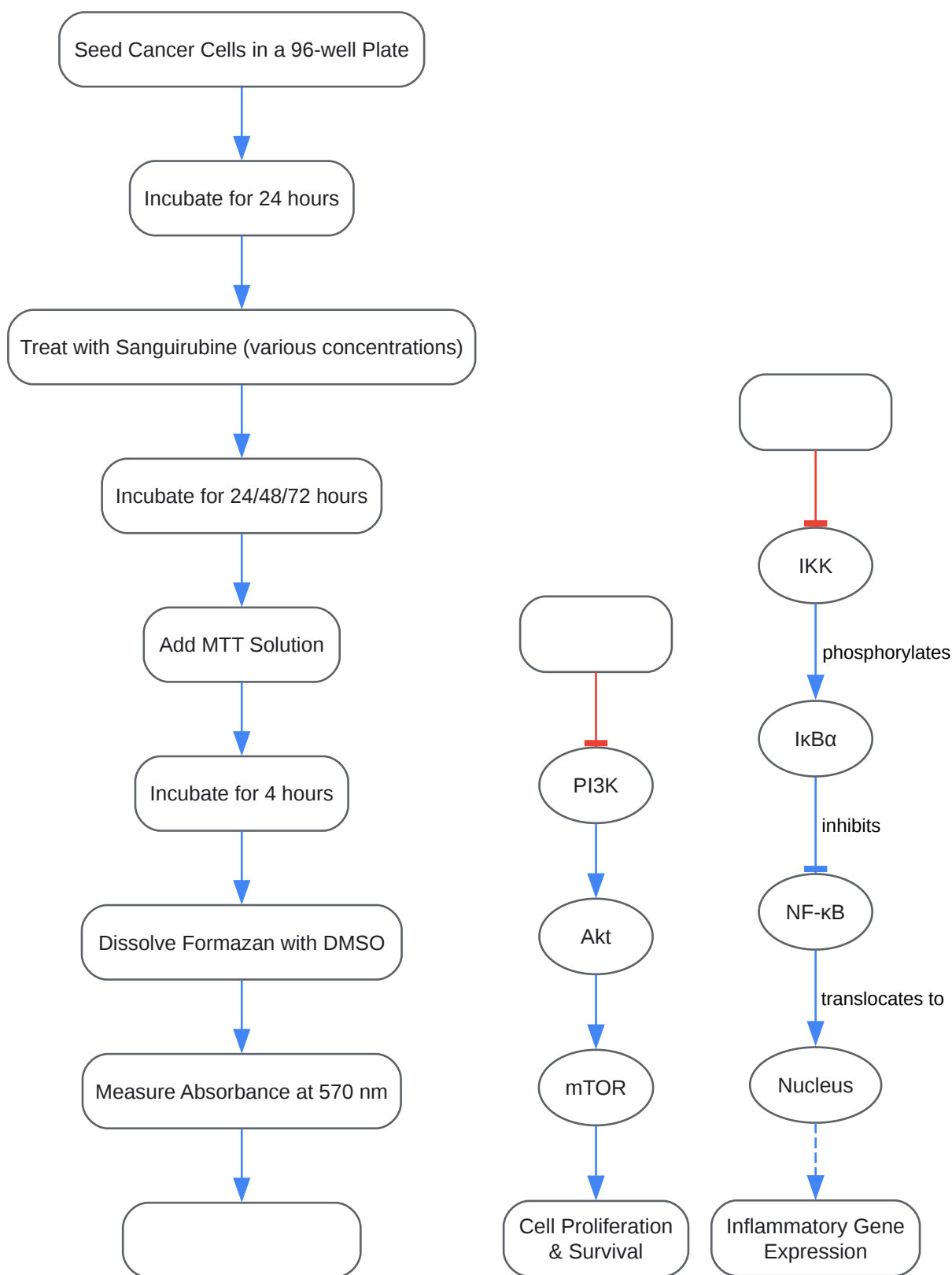
#### Methodology:

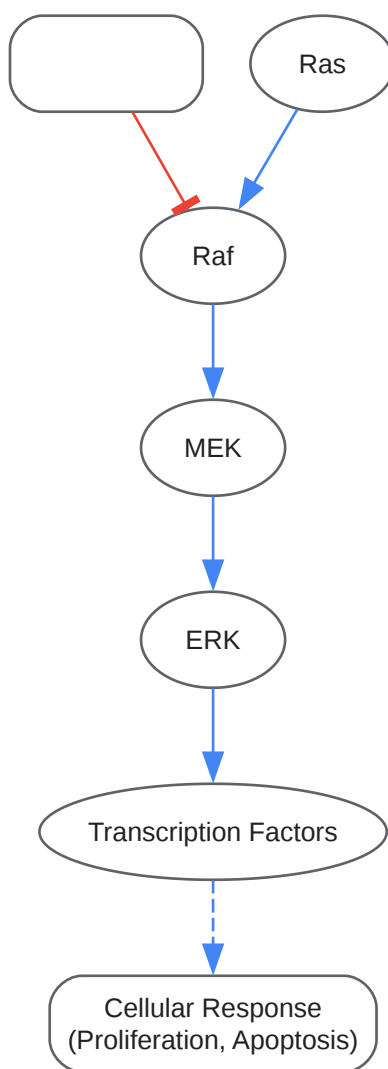
- Preparation of Plant Material:
  - Obtain dried rhizomes of *Sanguinaria canadensis*.
  - Grind the rhizomes into a fine powder using a mechanical grinder.
- Extraction:
  - Suspend the powdered rhizomes in methanol at a 1:10 (w/v) ratio.
  - Perform extraction using a Soxhlet apparatus for 6-8 hours. Alternatively, macerate the powder in methanol for 48 hours with occasional shaking.
- Solvent Evaporation:
  - Filter the methanolic extract to remove solid plant material.
  - Concentrate the filtrate under reduced pressure using a rotary evaporator at 40-50°C to obtain a crude extract.
- Acid-Base Partitioning:
  - Dissolve the crude extract in 1 M hydrochloric acid.
  - Wash the acidic solution with diethyl ether to remove non-alkaloidal impurities.
  - Adjust the pH of the aqueous layer to 8-9 with ammonium hydroxide to precipitate the alkaloids.
  - Extract the alkaloids into chloroform.
- Purification:
  - Concentrate the chloroform extract.
  - Subject the concentrated extract to column chromatography on silica gel.

- Elute with a gradient of chloroform and methanol, starting with 100% chloroform and gradually increasing the methanol concentration.
- Collect fractions and monitor by thin-layer chromatography (TLC) to isolate **Sanguirubine**.

Workflow for Extraction and Purification of **Sanguirubine**







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